

2-Ethylhexyl propionate CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Ethylhexyl propionate

Cat. No.: B107753

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An In-depth Technical Guide to 2-Ethylhexyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethylhexyl propionate**, including its chemical and physical properties, synthesis, biological and toxicological data, analytical methods, and safety and handling protocols. The information is curated for professionals in research and development.

Core Identification

2-Ethylhexyl propionate is an ester recognized for its fruity odor. It is primarily utilized in the fragrance and flavor industries.

Identifier	Value	Reference
CAS Number	6293-37-4	[1][2][3]
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1][2][3]
Molecular Weight	186.29 g/mol	[2][3]
IUPAC Name	2-ethylhexyl propanoate	[3]
Synonyms	2-Ethylhexyl propanoate, Propanoic acid, 2-ethylhexyl ester, 2-Ethyl-1-hexanol propionate	

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethylhexyl propionate** is presented below.

Property	Value
Boiling Point	211 °C (estimated)
Flash Point	81.01 °C (estimated)
Vapor Pressure	0.1288 hPa @ 20°C (estimated)
XLogP3-AA	3.7
Topological Polar Surface Area	26.3 Å ²
Solubility	Soluble in ethanol

Synthesis of 2-Ethylhexyl Propionate

2-Ethylhexyl propionate is typically synthesized via the esterification of propionic acid with 2-ethylhexanol. This reaction can be catalyzed by an acid or an enzyme.

This protocol describes a general procedure for the synthesis of **2-Ethylhexyl propionate**.

Materials:

- Propionic acid
- 2-Ethylhexanol
- p-Toluenesulfonic acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

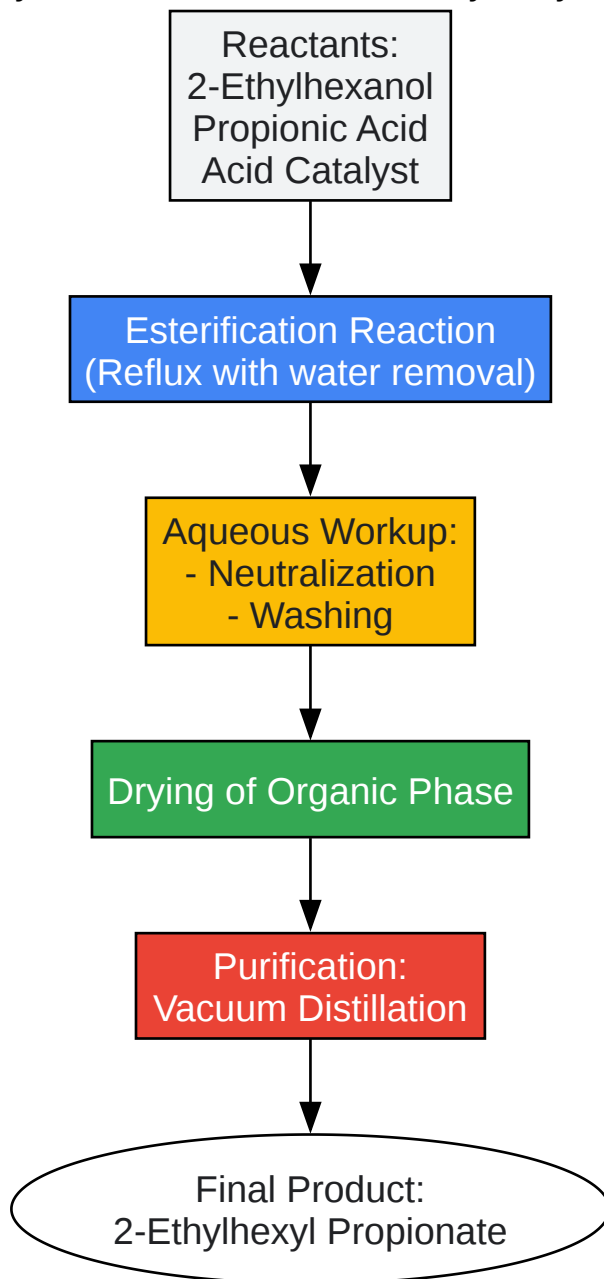
Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add 2-ethylhexanol (1.0 mol), propionic acid (1.2 mol), and a catalytic amount of p-toluenesulfonic acid (1-2% of the total weight of reactants).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.

- Monitor the reaction progress by observing the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the toluene.
- The resulting crude product can be further purified by vacuum distillation to obtain pure **2-Ethylhexyl propionate**.

Logical Flow of Synthesis

General Synthesis Workflow for 2-Ethylhexyl Propionate



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Caption: General workflow for the synthesis of **2-Ethylhexyl propionate**.

Biological Activity and Toxicology

There is limited publicly available data on the specific biological activity, mechanism of action, or involvement in signaling pathways for **2-Ethylhexyl propionate**, particularly in the context of

drug development. The available toxicological data is sparse and often pertains to related compounds.

Endpoint	Species	Route	Value	Related Compound
LD50	Rat	Oral	>2000 mg/kg bw	2-Propenoic acid, 2-ethylhexyl ester[4]
Skin Irritation	Causes skin irritation	2-Ethylhexyl acetate[5]		
Eye Irritation	Causes serious eye irritation	2-Ethylhexyl acetate[5]		
Reproductive Toxicity	Possible risk of harm to the unborn child	2-Ethylhexanoic acid[6]		

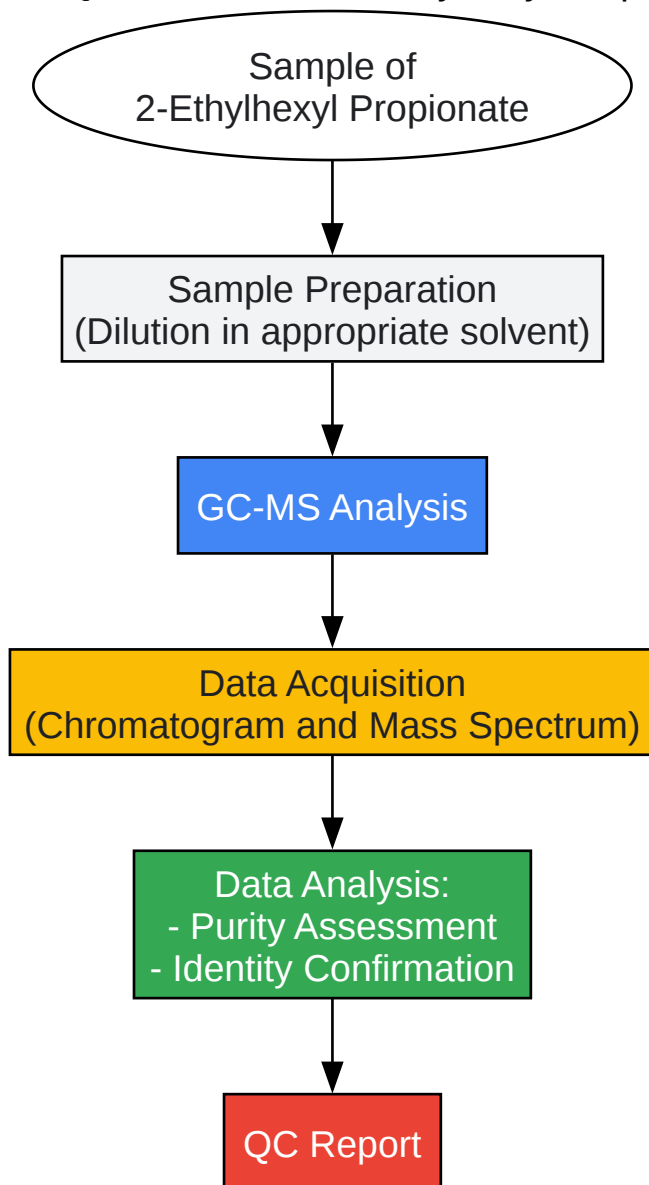
It is important to note that the toxicological data for related compounds may not be representative of **2-Ethylhexyl propionate** itself.

Analytical Methods

The purity and identity of **2-Ethylhexyl propionate** are typically determined using chromatographic techniques, particularly Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).[2]

Analytical Workflow for Quality Control

General QC Workflow for 2-Ethylhexyl Propionate



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Caption: A typical analytical workflow for the quality control of **2-Ethylhexyl propionate**.

Safety and Handling

Handling:

- Handle in a well-ventilated area.[7]
- Wear suitable protective clothing, gloves, and eye/face protection.[7]

- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from incompatible materials such as oxidizing agents.

First-Aid Measures:

- After inhalation: Remove the person to fresh air and keep comfortable for breathing.[8]
- After skin contact: Wash skin with plenty of water. If skin irritation occurs, get medical advice.
[8]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[8]
- After ingestion: Call a poison center or doctor if you feel unwell.[8]

Conclusion

2-Ethylhexyl propionate is a well-characterized ester with established applications in the fragrance and flavor industries. While its physicochemical properties and synthesis are well-documented, there is a notable lack of data regarding its biological activity and mechanism of action, which may limit its direct relevance to drug development professionals at this time. The available toxicological data is limited and often relies on related compounds. Standard analytical methods are available for its quality control. Adherence to appropriate safety and handling procedures is essential when working with this compound.

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